

Essential Safety and Logistics for Handling CENTA β -Lactamase Substrate

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Compound of Interest

Compound Name:	Centa
CAS No.:	9073-60-3
Cat. No.:	B3026497

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides immediate safety, operational, and disposal information for handling **CENTA** β -Lactamase Substrate, a chromogenic cephalosporin used to detect the presence of β -lactamase-producing bacteria. Adherence to these protocols is essential for maintaining a safe research environment.

While **CENTA** β -Lactamase Substrate is not classified as a hazardous substance according to Regulation (EC) No. 1907/2006 (REACH), it is crucial to follow standard laboratory handling procedures for chemical powders to minimize exposure and prevent contamination.^[1] The toxicological properties have not been exhaustively investigated, and therefore, it should be handled with care.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment when handling **CENTA** β -Lactamase Substrate in its powdered form and when reconstituted in solution. This guidance is based on standard laboratory practices for handling non-hazardous chemical powders and enzyme substrates.^{[2][3][4]}

Equipment	Specification	Purpose
Hand Protection	Nitrile or latex gloves	To prevent skin contact.
Eye Protection	Safety glasses with side shields or chemical safety goggles	To protect eyes from dust particles and splashes.
Body Protection	Laboratory coat	To protect personal clothing from contamination.
Respiratory Protection	NIOSH-approved N95 filtering facepiece respirator or higher	Recommended when handling the powder outside of a ventilated enclosure to prevent inhalation.

Physical and Chemical Properties

Understanding the properties of **CENTA** is crucial for its safe handling and storage.

Property	Value
Form	Powder[5]
Color	Light yellow to yellow[5][6]
Storage Temperature	-20°C[5][7]
Storage Conditions	Protect from light; store under desiccating conditions[6]
Solubility	Stable in water[7][8]
Chemical Name	(6R,7R)-3-[(3-carboxy-4-nitrophenyl)sulfanylmethyl]-8-oxo-7-[(2-thiophen-2-ylacetyl)amino]-5-thia-1-azabicyclo[4.2.0]oct-2-ene-2-carboxylic acid[9]
CAS Number	80072-86-2[5][6]

Experimental Protocol: Preparation of a CENTA Solution

This protocol outlines the steps for safely preparing a stock solution of **CENTA** β -Lactamase Substrate for use in a typical β -lactamase assay.

Materials:

- **CENTA** β -Lactamase Substrate powder
- Appropriate solvent (e.g., sterile distilled water or buffer)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (see table above)

Procedure:

- **Preparation:** Before handling the powder, ensure you are in a designated workspace, such as a chemical fume hood or a bench with a local exhaust ventilation system. Don all required personal protective equipment.
- **Equilibration:** Allow the vial of **CENTA** powder to equilibrate to room temperature before opening to prevent condensation of moisture on the powder.
- **Weighing:** If not using a pre-aliquoted vial, carefully weigh the desired amount of **CENTA** powder in a chemical fume hood. Avoid creating dust.
- **Reconstitution:** Add the appropriate volume of solvent to the **CENTA** powder. Close the vial tightly.
- **Dissolution:** Vortex the solution until the powder is completely dissolved.

- Aliquoting: Dispense the reconstituted solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles of the main stock.
- Storage: Store the aliquots at -20°C, protected from light. Stock solutions are reported to be stable for up to 3 months at this temperature.^[7]
- Cleanup: Wipe down the work area with a suitable laboratory disinfectant. Dispose of all contaminated materials according to the disposal plan.
- Hand Hygiene: Wash hands thoroughly with soap and water after removing gloves.

Operational and Disposal Plans

Spill Management:

- Minor Spills (Powder): If a small amount of powder is spilled, gently cover it with a damp paper towel to avoid creating dust. Wipe the area clean and place the contaminated materials in a sealed bag for disposal.
- Minor Spills (Solution): Absorb the spilled solution with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Major Spills: In the event of a large spill, evacuate the area and follow your institution's emergency procedures.

Disposal:

Dispose of unused **CENTA** β -Lactamase Substrate and any contaminated materials in accordance with local, state, and federal regulations for chemical waste. While not classified as hazardous, it should not be disposed of down the drain.

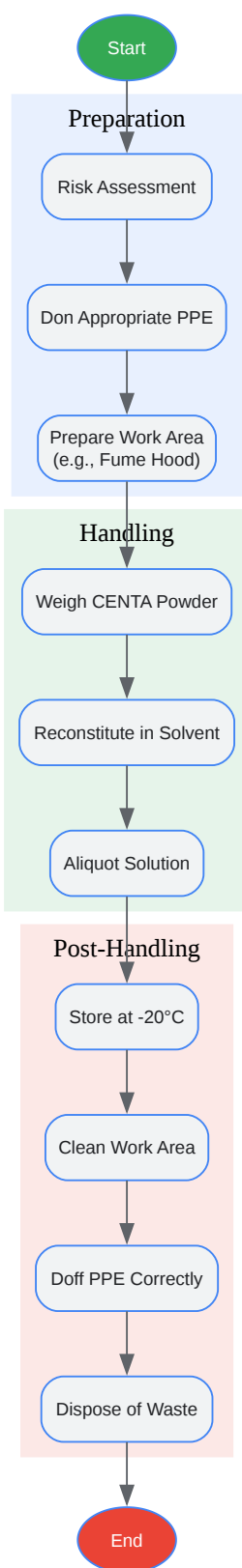
Visual Guides

The following diagrams illustrate key safety workflows for handling **CENTA** β -Lactamase Substrate.



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Caption: A diagram illustrating the correct sequence for donning and doffing Personal Protective Equipment.



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Caption: A workflow for the safe handling of **CENTA** β -Lactamase Substrate from preparation to disposal.

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